

Application Notes and Protocols for the Spectroscopic Analysis of 6-Methoxynaringenin

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Compound of Interest

Compound Name: (2R)-6-Methoxynaringenin

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the nuclear magnetic resonance (NMR) spectral data for 6-Methoxynaringenin, a naturally occurring flavanone. This document includes detailed tables of ^1H and ^{13}C NMR chemical shifts, a standard protocol for data acquisition, and a diagram illustrating a key signaling pathway influenced by related flavonoids. This information is intended to serve as a valuable resource for the identification, characterization, and further investigation of 6-Methoxynaringenin in academic and industrial research settings.

Introduction

6-Methoxynaringenin is a 6-O-methylated flavanone, a class of flavonoids characterized by a C6-methoxy group on the A-ring of the flavanone backbone.^[1] It is a hydrophobic molecule and is found in various plant species, including *Xerochrysum viscosum*, *Eupatorium semiserratum*, *Scaevola baurii*, and *Scutellaria barbata*.^[1] Flavonoids, as a broad class of plant secondary metabolites, are of significant interest to the scientific community due to their diverse and potent biological activities. Naringenin, the parent compound of 6-Methoxynaringenin, has been shown to possess antioxidant, anti-inflammatory, and other health-promoting properties.

The addition of a methoxy group at the C-6 position can influence the molecule's lipophilicity and metabolic stability, potentially altering its biological activity and pharmacokinetic profile.

Accurate structural elucidation is paramount in natural product research and drug development. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous determination of molecular structures. This document provides a detailed summary of the ^1H and ^{13}C NMR spectral data for 6-Methoxynaringenin to aid researchers in its identification and characterization.

^1H and ^{13}C NMR Spectral Data

While experimentally determined and fully assigned ^1H and ^{13}C NMR data for 6-Methoxynaringenin in common deuterated solvents such as DMSO- d_6 or CDCl_3 are not readily available in the reviewed literature, predicted spectral data provides a valuable reference point for researchers. The following tables summarize the predicted chemical shifts for 6-Methoxynaringenin. It is crucial to note that actual experimental values may vary depending on the solvent, concentration, and instrument parameters. For definitive structural confirmation, it is recommended to acquire and interpret a full suite of 2D NMR experiments (e.g., COSY, HSQC, HMBC).

Table 1: Predicted ^1H NMR Chemical Shifts for 6-Methoxynaringenin

Atom No.	Predicted Chemical Shift (ppm)	Multiplicity
H-2	5.35	dd
H-3a	3.10	dd
H-3b	2.75	dd
H-8	6.15	s
H-2', H-6'	7.35	d
H-3', H-5'	6.85	d
6-OCH ₃	3.80	s
5-OH	12.10	s
7-OH	~9.5-10.5	br s
4'-OH	~9.0-10.0	br s

Note: Predicted values are based on computational models and may differ from experimental data. The chemical shifts for hydroxyl protons are highly dependent on solvent and concentration and often appear as broad singlets.

Table 2: Predicted ¹³C NMR Chemical Shifts for 6-Methoxynaringenin

Atom No.	Predicted Chemical Shift (ppm)
C-2	79.5
C-3	42.5
C-4	196.0
C-4a	102.0
C-5	163.0
C-6	131.0
C-7	165.0
C-8	95.0
C-8a	162.5
C-1'	130.0
C-2', C-6'	128.5
C-3', C-5'	115.5
C-4'	158.0
6-OCH ₃	60.5

Note: Predicted values are based on computational models and may differ from experimental data.

Experimental Protocol: NMR Data Acquisition for Flavonoids

This protocol provides a general methodology for the acquisition of ¹H and ¹³C NMR spectra of flavonoids like 6-Methoxynaringenin.

1. Sample Preparation:

- Weigh approximately 5-10 mg of the purified flavonoid sample.

- Dissolve the sample in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or Methanol-d₄) in a standard 5 mm NMR tube. The choice of solvent will depend on the solubility of the compound. DMSO-d₆ is often a good choice for flavonoids due to its high solubilizing power for polar compounds.
- Ensure the sample is fully dissolved. Gentle vortexing or sonication may be required.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm) if the solvent does not contain it.

2. NMR Instrument Parameters:

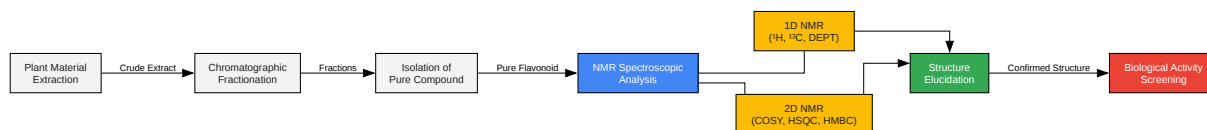
- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion and resolution.
- ¹H NMR:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
 - Acquisition Time: Typically 2-4 seconds.
 - Relaxation Delay (d1): 1-5 seconds.
 - Number of Scans (ns): 16-64 scans, depending on the sample concentration.
 - Spectral Width: 12-16 ppm.
- ¹³C NMR:
 - Pulse Program: A proton-decoupled pulse program (e.g., 'zgpg30' on Bruker instruments).
 - Acquisition Time: Typically 1-2 seconds.
 - Relaxation Delay (d1): 2-5 seconds.
 - Number of Scans (ns): 1024-4096 scans or more, as ¹³C has a low natural abundance.
 - Spectral Width: 200-240 ppm.

- 2D NMR (for full assignment):
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H spin-spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H - ^{13}C pairs.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) ^1H - ^{13}C correlations, which is crucial for assigning quaternary carbons and connecting different spin systems.

3. Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale using the residual solvent peak or the TMS signal.
- Integrate the signals in the ^1H spectrum to determine the relative number of protons.
- Analyze the multiplicities (singlet, doublet, triplet, etc.) and coupling constants (J-values) in the ^1H spectrum.
- Analyze the chemical shifts in the ^{13}C spectrum and use DEPT (Distortionless Enhancement by Polarization Transfer) experiments to differentiate between CH, CH_2 , and CH_3 groups.
- Use the 2D NMR data to build the molecular structure by connecting the different spin systems.

Logical Workflow for Flavonoid Characterization

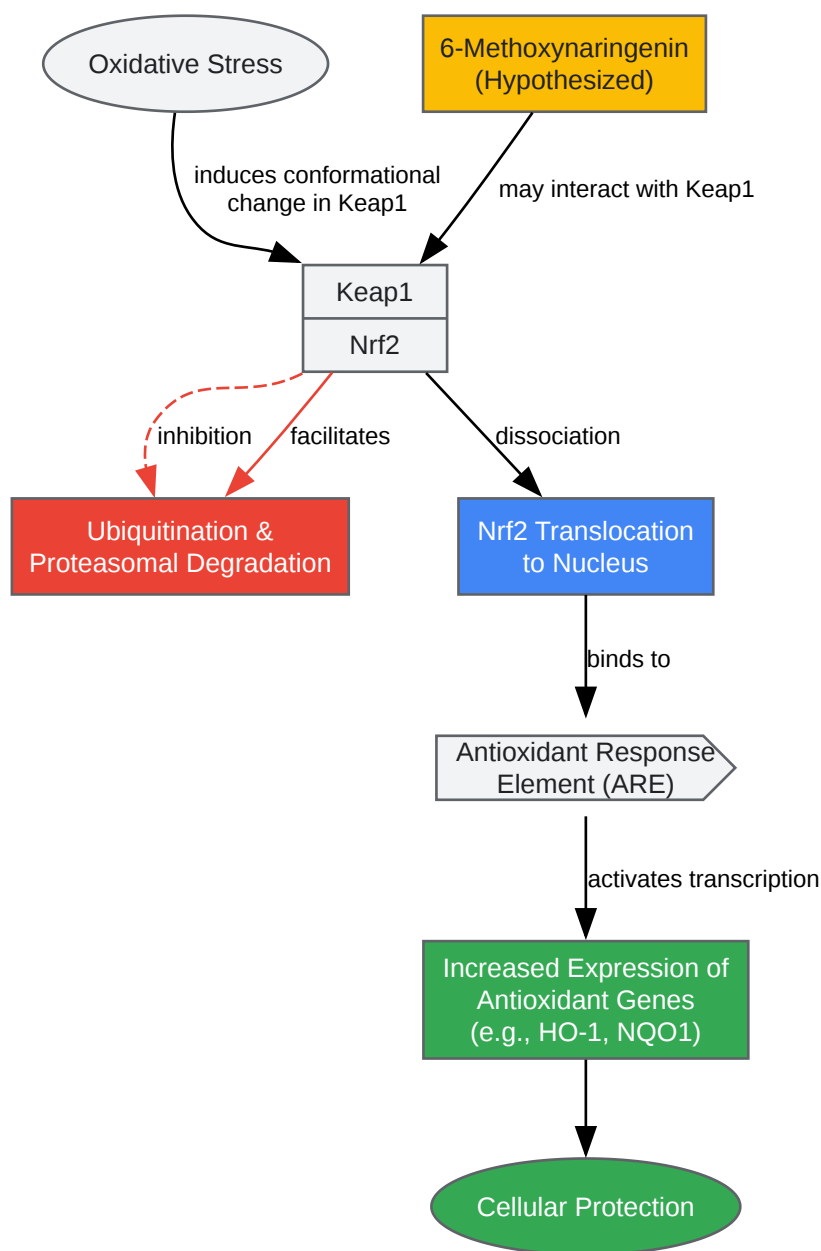


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Caption: Workflow for the isolation and structural elucidation of flavonoids.

Potential Signaling Pathway Involvement

Flavonoids, including naringenin and its derivatives, are known to modulate various cellular signaling pathways, which underlies their diverse biological effects. One of the key pathways influenced by many flavonoids is the Keap1-Nrf2 pathway, a critical regulator of the cellular antioxidant response.



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References

- 1. NP-MRD: Showing NP-Card for 6-Methoxynaringenin (NP0138603) [np-mrd.org]
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